

Comparative Analysis of Thonzonium Bromide's Antifungal Activity Against Multidrug-Resistant Fungi

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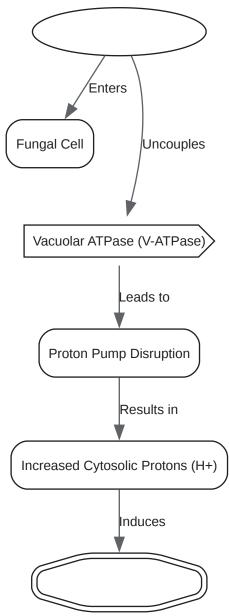
This guide provides a comparative framework for evaluating the potential of **Thonzonium Bromide** as an antifungal agent against multidrug-resistant fungal pathogens. While direct, publicly available data on the Minimum Inhibitory Concentration (MIC) and Minimum Fungicidal Concentration (MFC) of **Thonzonium Bromide** against these specific strains are limited, this document outlines the established methodologies and comparative data for existing antifungal drugs to facilitate such a cross-validation.

Mechanism of Action: Thonzonium Bromide

Thonzonium Bromide is a cationic surfactant that has demonstrated antimicrobial properties. [1] Its primary antifungal mechanism of action is believed to be the disruption of fungal cell membrane integrity and critical cellular processes. Specifically, it has been shown to uncouple vacuolar ATPase in fungi such as Candida albicans, leading to an increase in cytosolic proton concentration, which ultimately results in cell death.

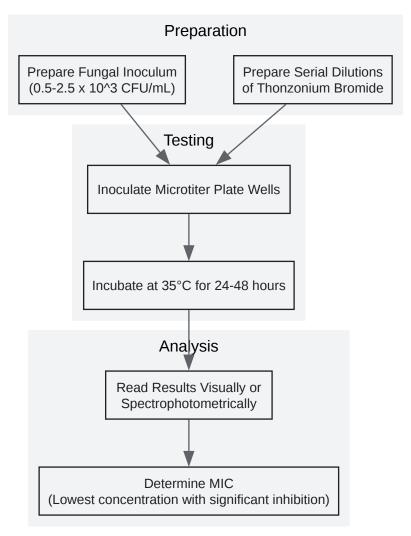


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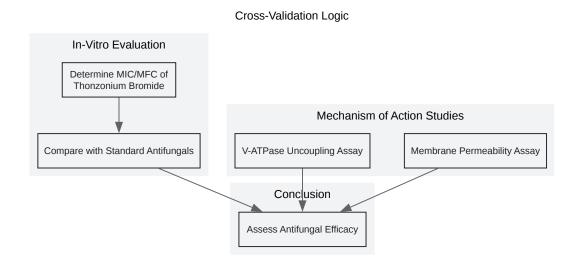




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